

IEDDA reaction rate comparison for TCO PEGs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tco peg3 CH2CO2H

Cat. No.: S8397988

Get Quote

Factors Influencing IEDDA Reaction Rates

The table below summarizes the second-order rate constants ((k)) for IEDDA reactions of various TCO derivatives with different tetrazines, based on experimental data from the literature.

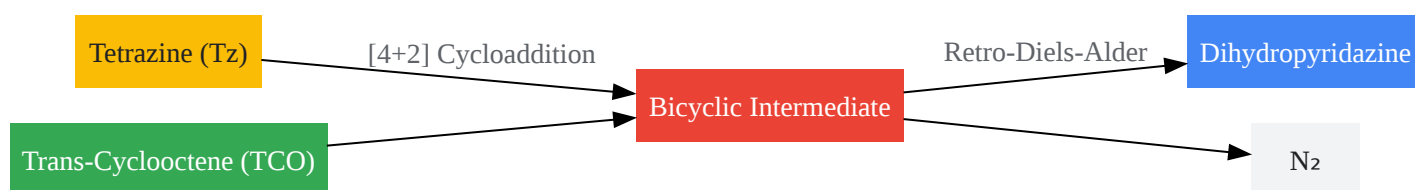
Dienophile (TCO Type)	Tetrazine Partner	Second-Order Rate Constant ((k), M ⁻¹ s ⁻¹)	Context & Notes
TCO (general)	3-(4-benzylamino)-1,2,4,5-tetrazine	~26,000 [1]	Early benchmark rate
TCO (general)	Various 3,6-disubstituted tetrazines	210 to ~30,000 [1]	Rate depends heavily on tetrazine substituents
Norbornene	3-(4-benzylamino)-1,2,4,5-tetrazine	~1-2 [1]	Highlights TCO's superior reactivity over other strained alkenes
sTCO [2]	-	Up to (10 ⁷) [2]	"Super TCO" (sTCO), a highly strained derivative

The IEDDA reaction proceeds through a [4+2] cycloaddition between the TCO (dienophile) and tetrazine (diene), followed by a retro-Diels-Alder reaction that releases nitrogen gas ((N₂)) [2]. The key factors

determining the reaction rate are:

- **Strain of the Dienophile:** The distorted double bond in TCO raises its HOMO energy, making it more reactive [2].
- **Electron Density of the Tetrazine:** Electron-withdrawing groups on the tetrazine lower its LUMO energy, reducing the energy gap and accelerating the reaction [2].
- **Steric Effects:** Less substituted, hydrogen-bearing tetrazines are significantly more reactive than bulkier ones [2].

This relationship is illustrated in the following mechanism:



[Click to download full resolution via product page](#)

Key Experimental Considerations

When planning experiments, stability is as crucial as reactivity. Highly reactive groups can be less stable, so selecting the right combination is essential for success [3].

- **Stability of TCO:** The TCO handle is generally stable across a wide range of pH conditions and in the presence of common reducing agents like TCEP [3]. Its main vulnerability is isomerization to the less reactive *cis*-cyclooctene form, which can be triggered by light or radicals [4].
- **Stability of Tetrazine:** Tetrazines are more sensitive. They can be unstable under basic conditions, and their structure impacts stability. For example, a hydrogen-substituted tetrazine was found to be less stable than a methyl-substituted one over a four-week period [3].
- **General Protocol for Conjugation:** A typical IEDDA conjugation involves these steps [5]:
 - **Preparation:** The TCO-modified molecule and the tetrazine-modified molecule are prepared and purified.
 - **Reaction:** The two partners are mixed in an aqueous buffer at or near room temperature.
 - **Incubation:** The reaction is allowed to proceed, often for minutes to a few hours, depending on the concentration and reactivity of the partners.
 - **Analysis:** The completion of the reaction is monitored by analytical techniques like radio-TLC or HPLC, which track the consumption of the starting materials [5].

How to Approach Product Selection

Since published literature does not typically compare commercial "TCO-PEGs" directly, you will need to adopt a practical strategy for selecting products.

- **Consult Vendor Data:** Reputable suppliers often provide second-order rate constants for their specific TCO and tetrazine products. Use this data for direct comparison.
- **Consider Structural Classes:** Focus on the class of TCO. Standard TCO offers high reactivity, while "super TCO" derivatives provide even faster kinetics [2].
- **Balance Reactivity and Stability:** For experiments with long preparation times, a more stable, slightly less reactive tetrazine may be preferable to one that is highly reactive but decomposes [3].
- **Perform Pilot Reactions:** If possible, test a small scale conjugation with your chosen building blocks to confirm the reaction efficiency under your specific experimental conditions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The inverse electron demand Diels–Alder click reaction in ... [pmc.ncbi.nlm.nih.gov]
2. Trans-cyclooctene—a Swiss army knife for bioorthogonal ...
[ejnmmipharmchem.springeropen.com]
3. Comparative Study of Click Handle Stability in Common ... [pmc.ncbi.nlm.nih.gov]
4. IEDDA: An Attractive Bioorthogonal Reaction for ... [pmc.ncbi.nlm.nih.gov]
5. ¹⁸F-Based Pretargeted PET Imaging ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [IEDDA reaction rate comparison for TCO PEGs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8397988#iedda-reaction-rate-comparison-for-tco-pegs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com